

An In-depth Technical Guide to 1-Bromo-2-chlorobenzene

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Compound of Interest

Compound Name: 1-Bromo-2-chlorobenzene

Cat. No.: B7723601

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This guide provides essential information regarding the molecular properties of **1-Bromo-2-chlorobenzene**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Data

1-Bromo-2-chlorobenzene is an aromatic organic compound with the chemical formula C₆H₄BrCl. [1][2][3][4][5][6][7][8] Its molecular weight is approximately 191.45 g/mol. [2][3][4][5][7] A more precise molecular weight is 191.453 g/mol. [1][8] The compound consists of a benzene ring substituted with one bromine atom and one chlorine atom on adjacent carbon atoms.

For clarity and comparative ease, the fundamental molecular data is summarized in the table below.

Property	Value
Chemical Formula	C ₆ H ₄ BrCl
Molecular Weight	191.453 g/mol

Chemical Structure

The structural arrangement of atoms in **1-Bromo-2-chlorobenzene** is critical for understanding its chemical behavior and reactivity. The benzene ring forms the core, with a bromine atom at

position 1 and a chlorine atom at position 2.

Caption: Molecular structure of **1-Bromo-2-chlorobenzene**.

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References

- 1. Benzene, 1-bromo-2-chloro- [webbook.nist.gov]
- 2. scbt.com [scbt.com]
- 3. 1-Bromo-2-chlorobenzene, 98+% | Fisher Scientific [fishersci.ca]
- 4. 1-溴-2-氯苯 99% | Sigma-Aldrich [sigmaaldrich.com]
- 5. 1-Bromo-2-chlorobenzene | C6H4BrCl | CID 12754 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. PubChemLite - 1-bromo-2-chlorobenzene (C6H4BrCl) [pubchemlite.lcsb.uni.lu]
- 7. 1-bromo-2-chlorobenzene [stenutz.eu]
- 8. Benzene, 1-bromo-2-chloro- [webbook.nist.gov]
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